

3-(2-Chlorophenyl)isoxazole chemical properties and structure

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)isoxazole

Cat. No.: B12103413

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An In-depth Technical Guide on **3-(2-Chlorophenyl)isoxazole**: Chemical Properties, Structure, and Synthesis

Introduction

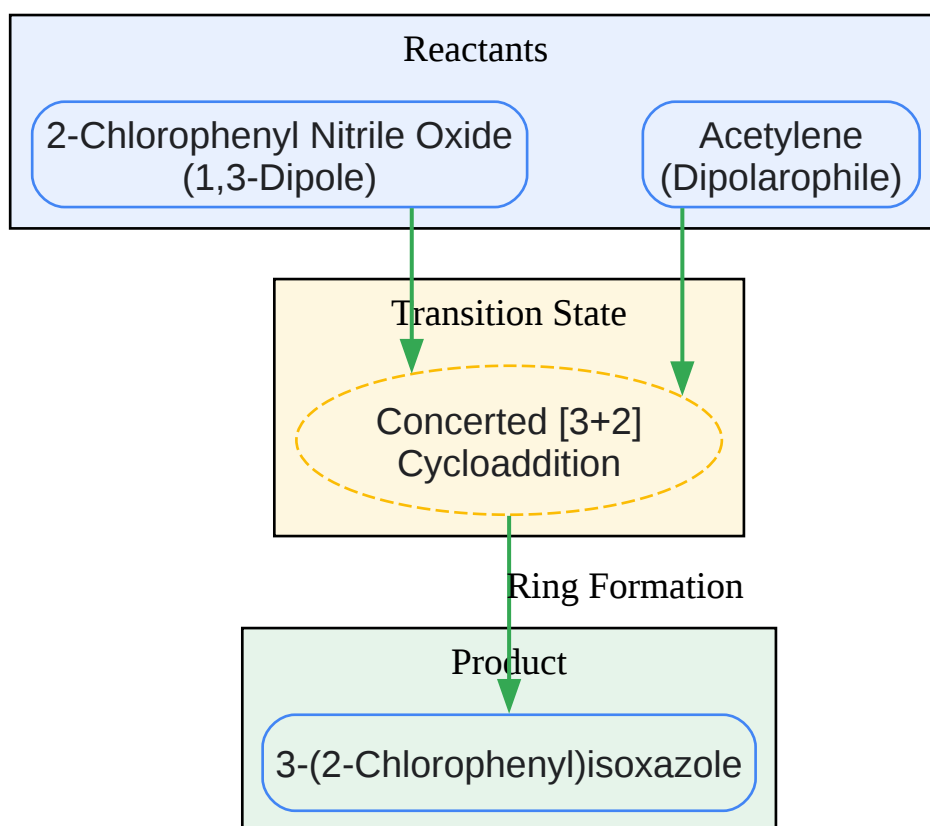
The isoxazole ring system is a cornerstone in heterocyclic chemistry, renowned for its presence in a multitude of pharmacologically active compounds.^{[1][2]} This five-membered heterocycle, containing adjacent nitrogen and oxygen atoms, serves as a versatile scaffold in drug discovery due to its unique electronic properties and ability to engage in various non-covalent interactions.^{[3][4]} Its derivatives are known to exhibit a wide spectrum of biological activities, including anti-inflammatory, anticancer, antibacterial, and antiviral properties.^{[1][2][5]} The incorporation of the isoxazole moiety can lead to compounds with enhanced potency and improved physicochemical characteristics.^[1]

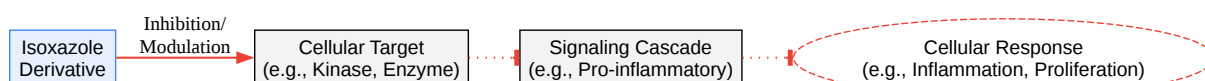
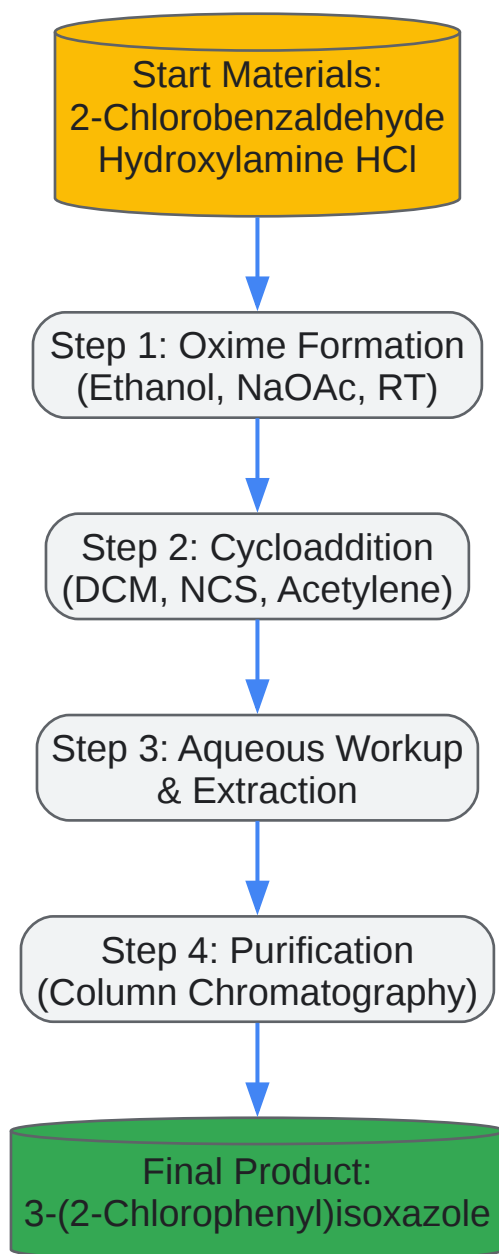
Among the vast library of isoxazole derivatives, **3-(2-Chlorophenyl)isoxazole** stands out as a key structural motif. The presence of the 2-chlorophenyl group at the 3-position significantly influences the molecule's steric and electronic profile, making it a subject of interest for medicinal chemists. This guide provides a comprehensive technical overview of **3-(2-**

Chlorophenylisoxazole, detailing its chemical structure, physicochemical properties, primary synthetic routes, and its established role in the development of therapeutic agents.

Chemical Structure and Physicochemical Properties

The foundational structure of **3-(2-Chlorophenyl)isoxazole** consists of a five-membered isoxazole ring bonded to a 2-chlorophenyl substituent at the C-3 position. This arrangement dictates the molecule's reactivity and its potential interactions with biological targets.





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Sources

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- [2. Advances in isoxazole chemistry and their role in drug discovery - RSC Advances \(RSC Publishing\) \[pubs.rsc.org\]](#)
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